

A Guide to Assessing the Bioequivalence of Oxtriphylline Formulations

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Compound Name: Oxtriphylline

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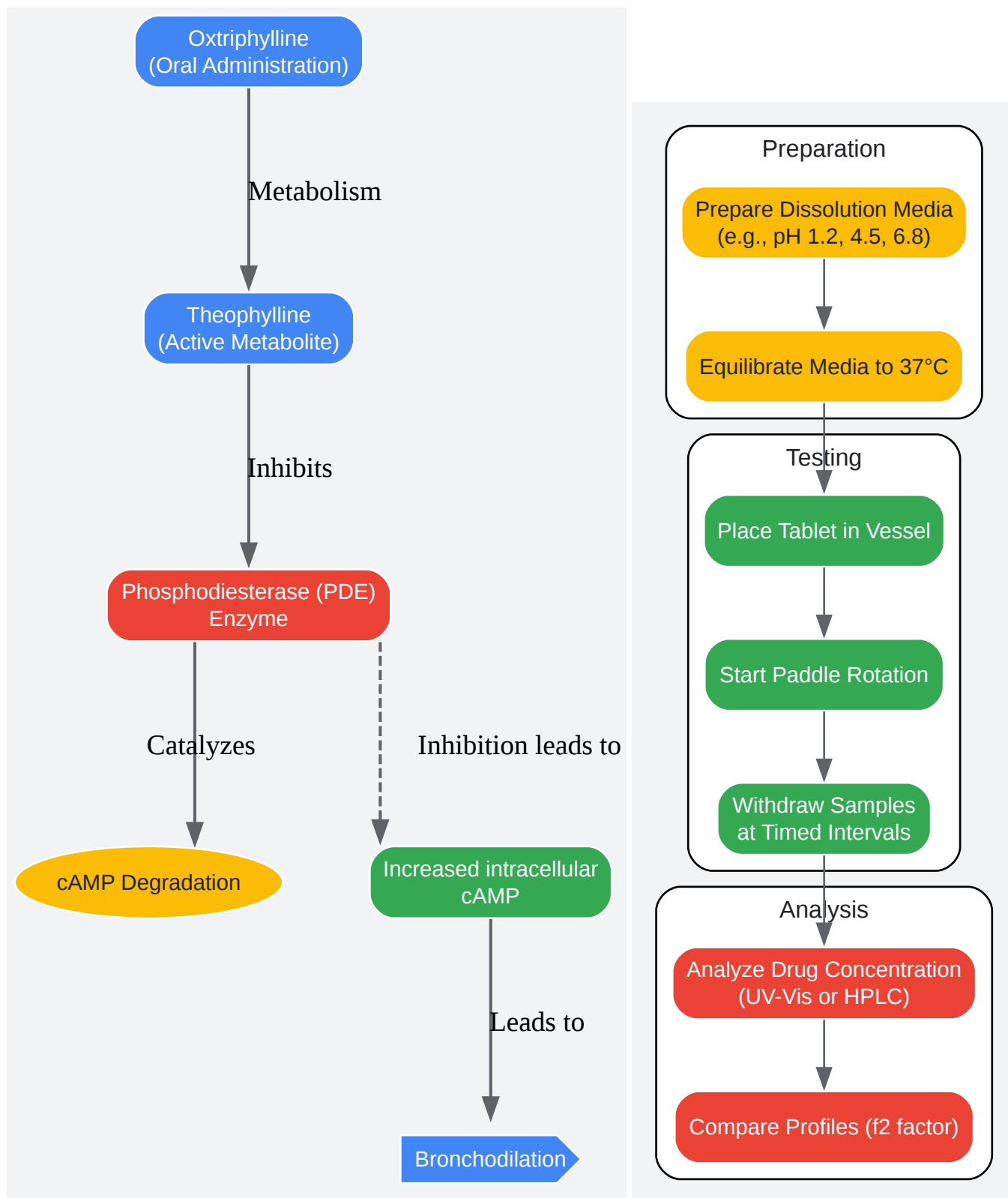
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This guide provides a comprehensive framework for assessing the bioequivalence of different oral formulations of **Oxtriphylline**. **Oxtriphylline**, a choline salt of theophylline, is a bronchodilator used in the management of asthma and chronic obstructive pulmonary disease (COPD). Ensuring the bioequivalence of different generic formulations is critical for therapeutic interchangeability and patient safety. This document outlines the key experimental protocols and data considerations for such an assessment.

Mechanism of Action of Oxtriphylline

Oxtriphylline exerts its therapeutic effect through its active metabolite, theophylline. The primary mechanism involves the inhibition of the phosphodiesterase (PDE) enzyme. By inhibiting PDE, theophylline increases the intracellular concentration of cyclic adenosine monophosphate (cAMP). Elevated cAMP levels in bronchial smooth muscle cells lead to their relaxation and subsequent bronchodilation.



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